

An In-depth Technical Guide to 2-(Methylsulfonyl)phenol

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Compound of Interest

Compound Name: 2-(Methylsulfonyl)phenol

CAS No.: 27489-33-4

Cat. No.: B1297659

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(methylsulfonyl)phenol**, a versatile aromatic compound with significant potential in medicinal chemistry and organic synthesis. The presence of both a hydroxyl and a methylsulfonyl group on the benzene ring imparts unique electronic and chemical properties, making it a valuable building block for the development of novel therapeutic agents.^[1] This document will delve into the synthesis, physicochemical properties, spectroscopic characterization, and potential applications of **2-(methylsulfonyl)phenol**, with a particular focus on its relevance in drug discovery.

Introduction: The Significance of Phenolic and Sulfonyl Moieties in Drug Design

Phenols and their derivatives are fundamental structural motifs found in a vast array of pharmaceuticals, natural products, and agrochemicals.[2] The hydroxyl group can act as a hydrogen bond donor and acceptor, contributing to crucial interactions with biological targets. Furthermore, the phenolic ring can be readily functionalized, allowing for the fine-tuning of a molecule's physicochemical and pharmacological properties.[2]

The methylsulfonyl ($-\text{SO}_2\text{CH}_3$) group is a strong electron-withdrawing group that can significantly influence the properties of a molecule.[1] Its incorporation can enhance the acidity of adjacent functional groups, modulate lipophilicity to improve solubility, and slow down metabolic degradation.[1][3] The sulfonyl group is also exceptionally stable to hydrolysis and resistant to reduction.[3] The strategic combination of phenolic and sulfonyl functionalities within the same molecule, as seen in **2-(methylsulfonyl)phenol**, presents a compelling scaffold for the design of new chemical entities with desirable drug-like properties.

Physicochemical Properties and Spectroscopic Data

A thorough understanding of the physical and chemical characteristics of **2-(methylsulfonyl)phenol** is essential for its effective utilization in research and development.

Key Physicochemical Data

Property	Value	Source
CAS Number	27489-33-4	[4][5][6]
Molecular Formula	$\text{C}_7\text{H}_8\text{O}_3\text{S}$	[1][4][5][6]
Molecular Weight	172.2 g/mol	[4][5][6]
Appearance	White to light yellow crystalline powder	[7]
Melting Point	87°C to 92°C	[7]
IUPAC Name	2-(methylsulfonyl)phenol	[4]
Synonyms	2-methanesulfonylphenol, o-(Methylsulfonyl)phenol, 2-Hydroxyphenyl methyl sulfone	[4][8]

Spectroscopic Profile

Spectroscopic analysis is critical for the unambiguous identification and characterization of **2-(methylsulfonyl)phenol**.

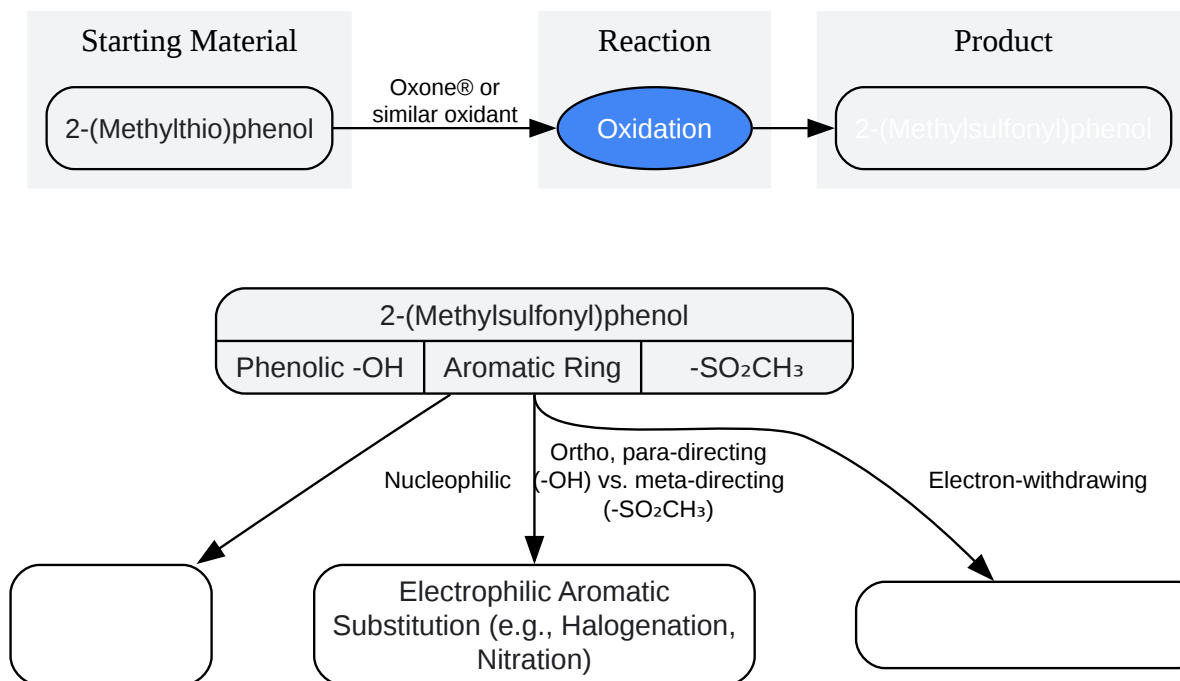
- **^1H NMR Spectroscopy:** The proton NMR spectrum of a phenol will typically show the hydroxyl proton as a broad singlet between 4-7 ppm.[9] The aromatic protons will appear in the 7-8 ppm region, with their splitting patterns dictated by the substitution on the ring.[9]
- **^{13}C NMR Spectroscopy:** The carbon spectrum provides information on the carbon framework of the molecule.
- **Infrared (IR) Spectroscopy:** The IR spectrum of **2-(methylsulfonyl)phenol** will exhibit a characteristic broad O-H stretching band around 3300-3400 cm^{-1} . [9] Strong absorptions corresponding to the S=O stretching of the sulfonyl group are also expected.
- **Mass Spectrometry (MS):** Mass spectrometry confirms the molecular weight of the compound. Alcohols and phenols often undergo characteristic fragmentation patterns, including alpha cleavage and dehydration.[9]

Spectra for o-(Methylsulfonyl)phenol are available in public databases for reference.[8]

Synthesis and Reactivity

Proposed Synthetic Pathway

While a specific, detailed synthesis for **2-(methylsulfonyl)phenol** is not readily available in the provided search results, a plausible and efficient synthetic route can be proposed based on established methodologies for analogous compounds.[1][10] A common approach involves the oxidation of the corresponding methylthio precursor.[1]



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